

A Comprehensive Technical Guide to the Fundamental Properties of Ruthenium Metal

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Compound of Interest

Compound Name: Ruthenium sulfide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ruthenium (Ru), a rare, hard, and lustrous silvery-white transition metal, holds a significant position in scientific research and industrial applications. A member of the platinum group metals, it is characterized by its remarkable resistance to corrosion and its versatile catalytic activity. This technical guide provides an in-depth exploration of the core fundamental properties of ruthenium metal, encompassing its atomic, physical, and chemical characteristics. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data in structured tables, detailing experimental protocols for property determination, and visualizing complex relationships and workflows through diagrams. This document aims to serve as a comprehensive resource for understanding and utilizing the unique properties of ruthenium in advanced scientific and therapeutic applications.

Atomic and Physical Properties

Ruthenium is a polyvalent hard white metal belonging to Group 8 of the periodic table.^[1] Its atomic and physical properties are summarized in the tables below, providing a quantitative overview of its fundamental characteristics.

Data Presentation: Atomic and Isotopic Properties

Property	Value
Atomic Number	44[2][3]
Symbol	Ru[1]
Atomic Weight	101.07 ± 0.02 u[1][4]
Electron Configuration	[Kr] 4d ⁷ 5s ¹ [2][5]
Electrons per Shell	2, 8, 18, 15, 1[5][6]
Oxidation States	-2, 0, +1, +2, +3, +4, +5, +6, +7, +8[1][7]
Electronegativity (Pauling Scale)	2.2[5]
Ionization Energies	1st: 710.2 kJ/mol, 2nd: 1620 kJ/mol, 3rd: 2747 kJ/mol[8][9]
Atomic Radius (empirical)	134 pm
Covalent Radius	126 pm[10]
Van der Waals Radius	207 pm
Natural Isotopes	⁷ (⁹⁶ Ru, ⁹⁸ Ru, ⁹⁹ Ru, ¹⁰⁰ Ru, ¹⁰¹ Ru, ¹⁰² Ru, ¹⁰⁴ Ru) [1][3]

Naturally occurring ruthenium is composed of seven stable isotopes.[3] In addition, 34 synthetic radioactive isotopes have been discovered, with the most stable being ¹⁰⁶Ru, ¹⁰³Ru, and ⁹⁷Ru.
[1]

Data Presentation: Physical and Thermal Properties

Property	Value
State at 20°C (STP)	Solid[2]
Appearance	Silvery-white metallic[1][11]
Density	12.37 g/cm ³ at 20°C[3][12]
Melting Point	2334 °C (2607 K)[3][10]
Boiling Point	4150 °C (4423 K)[3][10]
Crystal Structure	Hexagonal close-packed (hcp)[1][3]
Lattice Parameters	a = 270.58 pm, c = 428.16 pm (at 20 °C)[1]
Molar Heat Capacity	24.06 J/(mol·K)[8]
Heat of Fusion	38.59 kJ/mol[8]
Heat of Vaporization	619 kJ/mol[8]
Thermal Conductivity	117 W/(m·K)[13]
Coefficient of Thermal Expansion	6.4 µm/(m·K)[13]
Electrical Resistivity	71 nΩ·m
Magnetic Ordering	Paramagnetic[3]
Mohs Hardness	6.5[3]

Experimental Protocols for Property Determination

The accurate determination of the fundamental properties of ruthenium requires precise experimental techniques. The following sections outline the methodologies for measuring key physical and chemical characteristics.

Determination of Melting Point

The high melting point of ruthenium necessitates specialized techniques for accurate measurement. A common laboratory method involves the use of a melting point apparatus with a heated metal block or a Thiele tube.

Protocol using a Melting Point Apparatus:

- **Sample Preparation:** A small, dry sample of powdered ruthenium is packed into a capillary tube to a height of 2-3 mm.[\[10\]](#)
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.[\[10\]](#)
- **Heating:** The sample is heated rapidly to approximately 20°C below the expected melting point. The heating rate is then reduced to about 1-2°C per minute to allow for thermal equilibrium.[\[10\]](#)
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a transparent liquid is recorded as the end of the melting range.[\[10\]](#)
- **Cooling:** For subsequent trials, the apparatus is cooled to at least 20°C below the melting point.[\[10\]](#)

For refractory metals like ruthenium, high-temperature pyrometers are often used in industrial settings for greater accuracy.

Determination of Density

The density of ruthenium can be determined using gas pycnometry, which is particularly suitable for powdered or irregularly shaped solid samples.

Protocol using Gas Pycnometry:

- **Calibration:** The volume of the empty sample chamber is calibrated using a standard sphere of known volume.
- **Sample Weighing:** A known mass of the ruthenium sample is accurately weighed.
- **Measurement:** The sample is placed in the sample chamber. The chamber is then filled with an inert gas (typically helium) to a specific pressure. The gas is then allowed to expand into a second empty chamber of known volume.

- **Volume Calculation:** By measuring the pressure drop after expansion, the volume of the gas displaced by the ruthenium sample can be calculated using the ideal gas law.
- **Density Calculation:** The density is calculated by dividing the mass of the sample by the determined volume.

Determination of Crystal Structure

X-ray diffraction (XRD) is the standard method for determining the crystal structure of ruthenium.

Protocol for X-ray Diffraction:

- **Sample Preparation:** A fine powder of the ruthenium sample is prepared to ensure random orientation of the crystallites. The powder is then mounted on a sample holder.
- **Instrument Setup:** The sample is placed in an X-ray diffractometer. The instrument is configured with a specific X-ray source (e.g., Cu K α radiation) and detector.
- **Data Collection:** The sample is irradiated with the X-ray beam at various angles (2θ), and the intensity of the diffracted X-rays is recorded by the detector.
- **Data Analysis:** The resulting diffraction pattern (a plot of intensity versus 2θ) is analyzed. The positions and intensities of the diffraction peaks are used to determine the lattice parameters and the crystal system. For ruthenium, the pattern will correspond to a hexagonal close-packed (hcp) structure.^{[1][3]}

Isotopic Analysis

The isotopic composition of ruthenium is determined using mass spectrometry. Negative Thermal Ionization Mass Spectrometry (NTI-MS) is a highly accurate method for this purpose.

Protocol for NTI-MS:

- **Sample Preparation:** A small amount of the ruthenium sample is dissolved to create a solution.

- **Ionization:** The ruthenium solution is loaded onto a filament (e.g., platinum) in the mass spectrometer. The filament is heated, causing the ruthenium to ionize, forming negative ions (e.g., RuO_3^-).[\[2\]](#)
- **Mass Separation:** The ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio.
- **Detection:** A detector counts the number of ions for each isotope.
- **Data Analysis:** The relative abundance of each ruthenium isotope is determined from the ion counts.[\[2\]](#)

Chemical Properties and Reactivity

Ruthenium is a noble metal, largely unreactive to most chemicals under normal conditions.[\[1\]](#)

- **Reactivity with Air:** It does not tarnish at room temperature but will oxidize when heated above 800°C .[\[1\]](#)[\[3\]](#)
- **Reactivity with Acids:** Ruthenium is resistant to attack by common acids, including aqua regia, at room temperature.[\[1\]](#)[\[8\]](#)
- **Reactivity with Halogens and Alkalis:** It is attacked by halogens at high temperatures and reacts with molten alkalis.[\[1\]](#)[\[8\]](#)
- **Oxidation States:** Ruthenium exhibits a wide range of oxidation states, from -2 to +8, with +2, +3, and +4 being the most common.[\[1\]](#)[\[3\]](#) It is the only 4d transition metal that can assume the +8 oxidation state, although it is less stable than in its heavier congener, osmium.[\[1\]](#)

Ruthenium in Drug Development

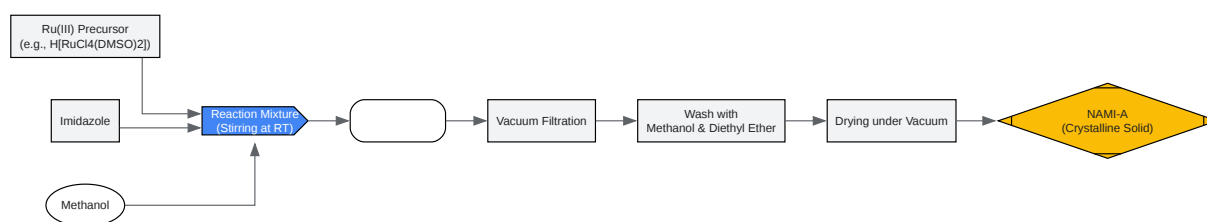
Ruthenium complexes have emerged as promising candidates for anticancer therapies, offering potential alternatives to platinum-based drugs.[\[14\]](#) Their mechanisms of action are diverse and include DNA binding, generation of reactive oxygen species (ROS), and induction of apoptosis.[\[5\]](#)[\[14\]](#)

Experimental Workflow: Synthesis of Ruthenium-Based Drugs

The synthesis of ruthenium-based therapeutic compounds often involves the reaction of a ruthenium precursor with specific organic ligands. Below are generalized workflows for the synthesis of two clinically investigated ruthenium drugs, NAMI-A and KP1019.

Synthesis of NAMI-A:

The synthesis of NAMI-A (Imidazolium [trans-tetrachloro(dimethylsulfoxide) (imidazole)ruthenate(III)]) typically involves the reaction of a ruthenium(III) precursor with imidazole.^[1]

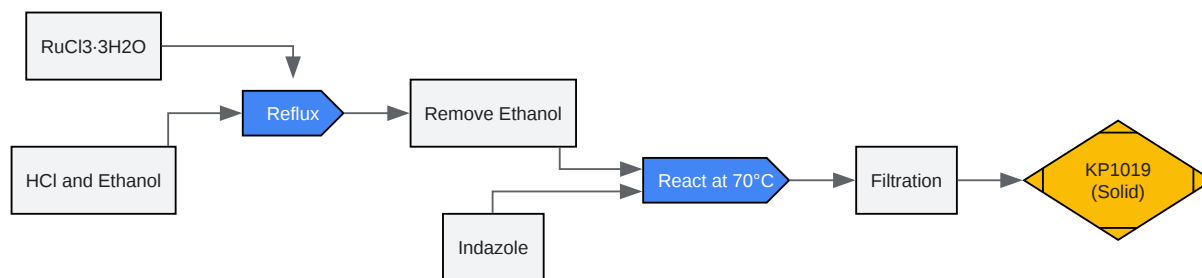


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Caption: Generalized workflow for the synthesis of the ruthenium-based anticancer drug NAMI-A.

Synthesis of KP1019:

KP1019 (Indazolium trans-[tetrachlorobis(1H-indazole)ruthenate(III)]) is synthesized by the reaction of a ruthenium trichloride precursor with indazole.^[2]



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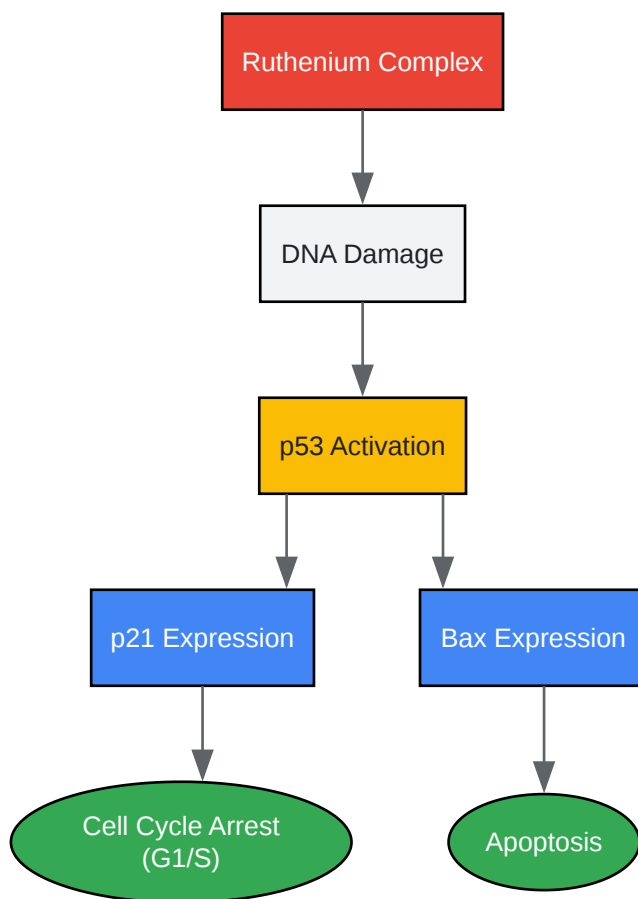
Caption: Simplified workflow for the synthesis of the ruthenium-based anticancer drug KP1019.

Signaling Pathways in Ruthenium-Based Cancer Therapy

Ruthenium complexes can induce cancer cell death through various signaling pathways. Key pathways include the p53 signaling pathway, the MAPK/ERK pathway, and the intrinsic apoptosis pathway.

p53 Signaling Pathway:

Some ruthenium compounds can activate the p53 tumor suppressor protein, leading to cell cycle arrest and apoptosis.^[7]



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Caption: Ruthenium-induced activation of the p53 signaling pathway leading to cell cycle arrest and apoptosis.

MAPK/ERK Signaling Pathway:

The MAPK/ERK pathway is crucial for cell proliferation and survival. Ruthenium complexes can inhibit this pathway, thereby suppressing tumor growth.[5]



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References

- [1. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [2. KP1019 - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/KP1019)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. Synthesis and characterization of polypyridine ruthenium\(II\) complexes and anticancer efficacy studies in vivo and in vitro - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [5. Ruthenium\(II\) Complexes as Potential Apoptosis Inducers in Chemotherapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111112/)
- [6. chemrxiv.org \[chemrxiv.org\]](https://chemrxiv.org)
- [7. Ruthenium-based chemotherapeutics: are they ready for prime time? - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov/articles/PMC7111111/)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. The development of anticancer ruthenium\(II\) complexes: from single molecule compounds to nanomaterials - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov/articles/PMC7111112/)
- [10. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. Intracellular protein binding patterns of the anticancer ruthenium drugs KP1019 and KP1339 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov/articles/PMC7111113/)
- [14. Polymeric encapsulation of a ruthenium\(ii\) polypyridyl complex: from synthesis to in vivo studies against high-grade epithelial ovarian cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov/articles/PMC7111114/)
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